

Essential Safety and Logistical Information for Handling Propyl 3-chloropropionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl 3-chloropropionate*

Cat. No.: *B15349221*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Propyl 3-chloropropionate** (CAS No. 62108-66-1). While a specific Safety Data Sheet (SDS) for **Propyl 3-chloropropionate** was not located, the following procedures are based on data from closely related and structurally similar chemicals, such as 3-Chloropropionic acid and other chlorinated organic compounds. These compounds are known to be corrosive and can cause severe skin and eye damage.^{[1][2]} Therefore, extreme caution is advised.

Quantitative Data Summary

The following table summarizes key data for **Propyl 3-chloropropionate** and a related compound, 3-Chloropropionic acid, for comparative safety assessment.

Property	Propyl 3-chloropropionate	3-Chloropropionic acid
CAS Number	62108-66-1	107-94-8
Molecular Formula	C6H11ClO2[3]	C3H5ClO2
Molecular Weight	150.601 g/mol [3]	108.52 g/mol [2]
Physical State	Presumed Liquid	Colorless to pale yellow liquid or solid[4]
Known Hazards	Data not available	Causes severe skin burns and eye damage, Corrosive to the respiratory tract.[1]
Storage	Data not available	Store in a cool, dry, well-ventilated area away from incompatible substances. Corrosives area. Keep containers tightly closed.[4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **Propyl 3-chloropropionate** in a laboratory setting.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[5]
- Remove all sources of ignition from the work area.[5]
- Prepare all necessary equipment and reagents before handling the chemical.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[1]

- Skin Protection:
 - Wear a chemical-resistant laboratory coat or apron.
 - Use elbow-length, chemical-resistant gloves (e.g., nitrile, neoprene).^[5] Never use leather or cotton gloves.
 - Wear closed-toe shoes made of a chemical-resistant material.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases.^[1]

3. Handling Procedure:

- Carefully uncap the container, avoiding any splashes.
- Use only compatible equipment (e.g., glass, PTFE) for transferring the chemical.
- Dispense the required amount slowly and carefully.
- Keep the container tightly sealed when not in use.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[2]

4. Spill and Emergency Procedures:

- Minor Spill:
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill:
 - Evacuate the area immediately.

- Alert your institution's emergency response team.
- Do not attempt to clean up a large spill without proper training and equipment.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Disposal Plan

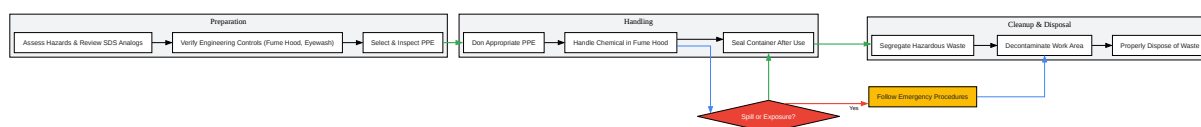
All waste containing **Propyl 3-chloropropionate** must be treated as hazardous waste.

- Chemical Waste:
 - Collect all excess **Propyl 3-chloropropionate** and any solutions containing it in a dedicated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials:
 - All disposable PPE (gloves, aprons, etc.) and any materials used for cleaning up spills must be placed in a sealed bag and disposed of as hazardous waste.
- Disposal Method:
 - Dispose of all hazardous waste through your institution's designated hazardous waste management program.[\[1\]](#) Follow all local, state, and federal regulations for hazardous

waste disposal.

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and procedural flow for safely handling **Propyl 3-chloropropionate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 3. Propyl 3-chloropropionate | SIELC Technologies [sielc.com]
- 4. Page loading... [wap.guidechem.com]
- 5. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Propyl 3-chloropropionate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15349221#personal-protective-equipment-for-handling-propyl-3-chloropropionate\]](https://www.benchchem.com/product/b15349221#personal-protective-equipment-for-handling-propyl-3-chloropropionate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com